

# A Comprehensive Technical Guide on the Structure of Acetylsalicylic Anhydride

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## Compound of Interest

Compound Name: *Acetylsalicylic anhydride*

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This document provides an in-depth examination of the chemical structure, properties, and synthesis of **acetylsalicylic anhydride**. **Acetylsalicylic anhydride**, also known as aspirin anhydride, is a derivative of acetylsalicylic acid (aspirin) formed by the dehydration of two acetylsalicylic acid molecules.<sup>[1]</sup> It serves as a key intermediate in organic synthesis and is relevant in pharmaceutical research, particularly as an impurity of Acetylsalicylic Acid.<sup>[1][2]</sup>

## Chemical Identity and Structure

**Acetylsalicylic anhydride** is chemically designated as (2-acetoxybenzoyl) 2-acetoxybenzoate.<sup>[3]</sup> Its structure consists of two acetylsalicylate moieties linked by an anhydride functional group.

- IUPAC Name: (2-acetoxybenzoyl) 2-acetoxybenzoate<sup>[3]</sup>
- CAS Number: 1466-82-6<sup>[1][3][4]</sup>
- Molecular Formula: C<sub>18</sub>H<sub>14</sub>O<sub>7</sub><sup>[2][3][4][5]</sup>
- SMILES: CC(=O)OC1=CC=CC=C1C(=O)OC(=O)C2=CC=CC=C2OC(=O)C<sup>[3]</sup>

The molecule's core is the anhydride linkage (-C(O)OC(O)-) connecting two phenyl rings. Each phenyl ring is substituted with an acetate group (-OCOCH<sub>3</sub>) at the ortho position relative to the anhydride connection.

Caption: 2D structure of **Acetylsalicylic Anhydride**.

## Physicochemical and Spectroscopic Data

The quantitative properties of **acetylsalicylic anhydride** are summarized below. This data is critical for its identification, purification, and application in various chemical processes.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Weight	<b>342.30 g/mol</b>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to Off-White Solid	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	80-85 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	511.2 ± 35.0 °C (Predicted)	<a href="#">[4]</a> <a href="#">[6]</a>
Density	1.3 ± 0.1 g/cm³ (Predicted)	<a href="#">[4]</a> <a href="#">[6]</a>

| Solubility | Limited in water; moderately soluble in organic solvents such as Chloroform (slightly) and Ethyl Acetate (slightly). |[\[1\]](#)[\[6\]](#) |

Table 2: Spectroscopic Data

Technique	Data (Solvent: CDCl <sub>3</sub> )	Reference(s)
<sup>1</sup> H NMR	δ (ppm): <b>8.08 (d, 2H, J=7.9 Hz), 7.70 (t, 2H, J=7.8 Hz), 7.40 (t, 2H, J=7.7 Hz), 7.19 (d, 2H, J=8.1 Hz), 2.31 (s, 6H)</b>	<a href="#">[6]</a>
<sup>13</sup> C NMR	δ (ppm): 169.42, 159.29, 151.83, 135.54, 132.24, 126.29, 124.42, 121.69, 20.89	<a href="#">[6]</a>

| IR | v<sub>max</sub> (cm<sup>-1</sup>): 1789 (C=O, anhydride), 1728 (C=O, ester), 1603 (C=C, aromatic) |[\[6\]](#) |

# Experimental Protocols

The synthesis of **acetylsalicylic anhydride** is typically achieved through the dehydration of acetylsalicylic acid. The following protocol is based on a method using dicyclohexylcarbodiimide (DCC) as a coupling agent.

## Protocol: Synthesis of **Acetylsalicylic Anhydride** via DCC Coupling

This protocol describes the conversion of acetylsalicylic acid to its anhydride form.

### Materials:

- Acetylsalicylic acid
- Dicyclohexylcarbodiimide (DCC)
- Ethyl acetate
- Solvent for dissolution (e.g., anhydrous dichloromethane)

### Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Glass filter funnel
- Rotary evaporator
- Apparatus for storage at -20°C

### Procedure:

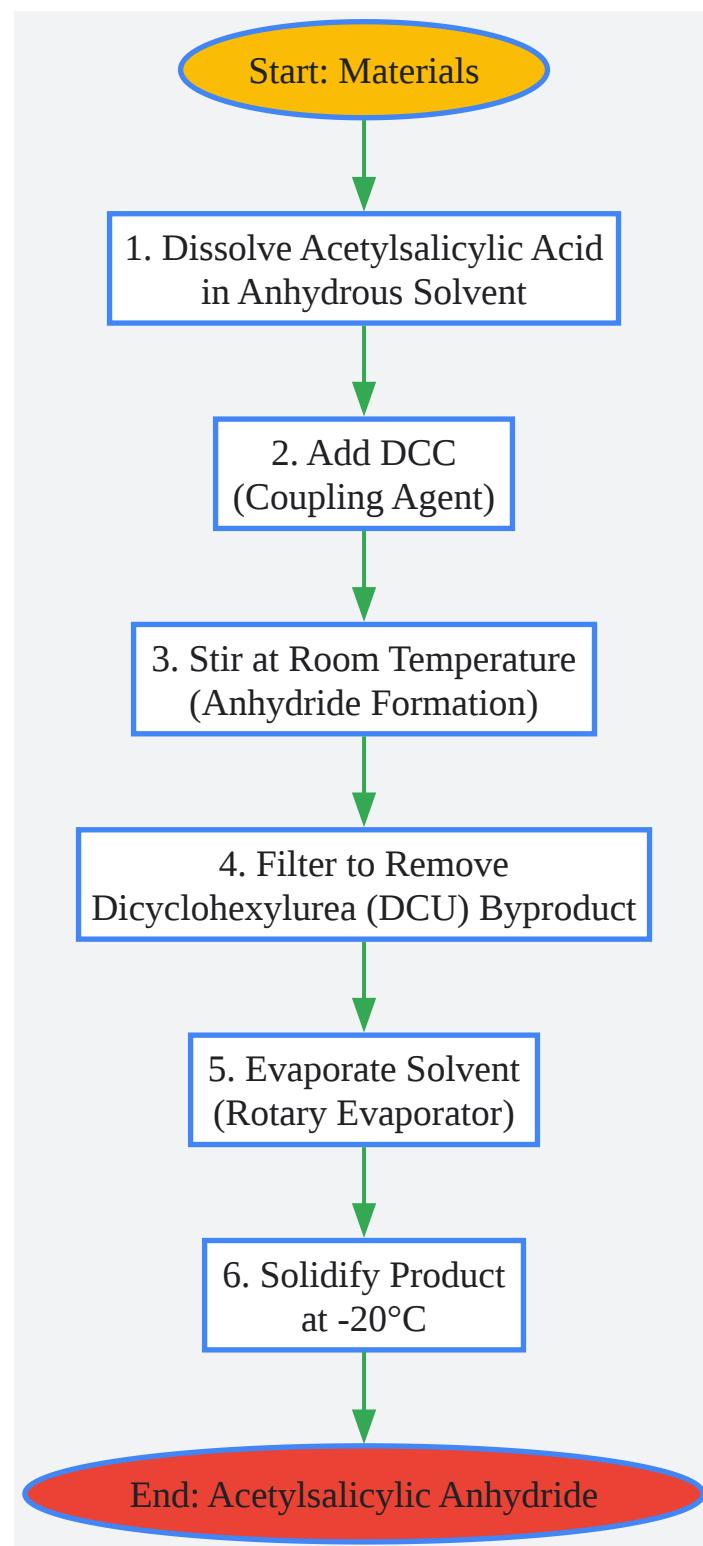
- Dissolution: Dissolve acetylsalicylic acid in a suitable anhydrous solvent, such as dichloromethane, in a round-bottom flask.
- Coupling Agent Addition: Add dicyclohexylcarbodiimide (DCC) to the solution. DCC acts as a dehydrating agent, facilitating the formation of the anhydride bond between two molecules of

acetylsalicylic acid.

- Reaction: Stir the mixture at room temperature. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Filtration: Upon completion, a precipitate of dicyclohexylurea (DCU), a byproduct of the reaction, will form. Filter the suspension through a glass filter to remove the DCU.[6]
- Solvent Evaporation: Evaporate the solvent from the filtrate using a rotary evaporator. This will yield the crude product as a thick oil.[6]
- Solidification and Storage: Store the resulting oil at -20°C to induce solidification. The final product is 2-(acetoxy)benzoic anhydride.[6]

#### Safety Precautions:

- Handle dicyclohexylcarbodiimide with care as it is a potent allergen and sensitizer.
- All procedures should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.



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Caption: Workflow for the synthesis of **Acetylsalicylic Anhydride**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide on the Structure of Acetylsalicylic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b024242#what-is-the-structure-of-acetylsalicylic-anhydride>

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